

Using N-(4-chlorophenyl)-4-nitrobenzamide as an intermediate in synthesis

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Compound of Interest

Compound Name: *N*-(4-chlorophenyl)-4-nitrobenzamide

CAS No.: 2585-30-0

Cat. No.: B1295863

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Application Note: Synthesis and Downstream Utilization of **N-(4-chlorophenyl)-4-nitrobenzamide**

Executive Summary

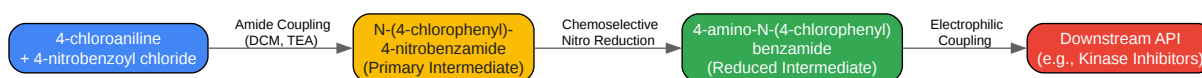
N-(4-chlorophenyl)-4-nitrobenzamide (CAS 2585-30-0) is a highly versatile, planar benzamide intermediate utilized extensively in medicinal chemistry and materials science [1]. With a molecular weight of 276.67 g/mol [2], this compound serves as a critical building block for synthesizing biologically active molecules, including spleen tyrosine kinase (SYK) inhibitors [3], hormone-sensitive lipase (HSL) inhibitors [4], and Two-Pore Channel 2 (TPC2) modulators [5]. This application note details the mechanistic rationale, synthetic workflows, and self-validating protocols for generating and utilizing this intermediate in drug development.

Mechanistic Causality & Strategic Utility

The strategic value of **N-(4-chlorophenyl)-4-nitrobenzamide** lies in its bifunctional nature, which allows for precise, sequential modifications:

- **The p-Chlorophenyl Moiety:** The chlorine substituent provides essential lipophilicity and metabolic stability. In kinase drug discovery (e.g., SYK or LRRK2 inhibitors), this halogenated aromatic ring frequently occupies deep hydrophobic pockets within the ATP-binding site, enhancing target affinity and residence time [3].
- **The p-Nitrobenzoyl Moiety:** The nitro group acts as a robust, masked amine. It survives the initial amide coupling conditions without requiring complex protecting group strategies. Upon chemoselective reduction, it yields 4-amino-N-(4-chlorophenyl)benzamide (CAS 955-97-5) [6], a nucleophilic aniline derivative ready for subsequent electrophilic coupling (e.g., urea formation, reductive amination, or secondary acylation).

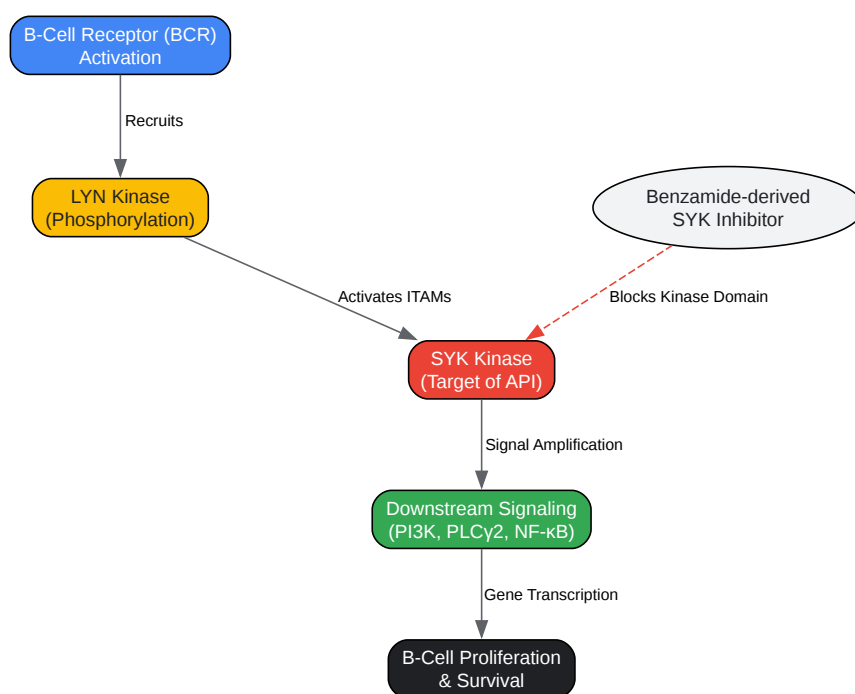
Visualizing the Synthetic Workflow & Biological Context



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Figure 1: Synthetic workflow from primary precursors to downstream API via the intermediate.

When converted into an active pharmaceutical ingredient (API), these benzamide derivatives often target critical inflammatory and oncological pathways, such as the SYK signaling cascade in B-cells [3].



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Figure 2: SYK kinase signaling pathway and the inhibitory intervention point.

Experimental Protocols

Protocol 1: Synthesis of N-(4-chlorophenyl)-4-nitrobenzamide

Causality: Dichloromethane (DCM) is selected as the aprotic solvent due to its excellent solubilizing properties for acyl chlorides. Triethylamine (TEA) is utilized as a non-nucleophilic base to scavenge the HCl byproduct, preventing the protonation of 4-chloroaniline and driving the equilibrium toward the amide product [1].

Step-by-Step Methodology:

- **Preparation:** In an oven-dried round-bottom flask purged with nitrogen, dissolve 4-chloroaniline (1.0 eq) and TEA (1.5 eq) in anhydrous DCM (0.2 M concentration).
- **Cooling:** Submerge the flask in an ice-water bath to bring the internal temperature to 0 °C. **Rationale:** Amide coupling is highly exothermic; cooling prevents side reactions and degradation of the acyl chloride.
- **Addition:** Dissolve 4-nitrobenzoyl chloride (1.05 eq) in a minimal volume of anhydrous DCM. Add this solution dropwise to the reaction mixture over 30 minutes using an addition funnel.
- **Propagation:** Remove the ice bath and allow the reaction to warm to room temperature. Stir for 4–6 hours.
- **Self-Validation (In-Process):** Monitor via Thin Layer Chromatography (TLC) using Hexanes:EtOAc (3:1). The product will appear as a highly UV-active spot with a lower Retention factor (Rf) than the starting aniline.
- **Workup:** Quench the reaction with water. Transfer to a separatory funnel and wash the organic layer sequentially with 1M HCl (to remove unreacted aniline and TEA), saturated NaHCO₃ (to neutralize unreacted acid), and brine.
- **Isolation:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield a pale yellow crystalline solid.

Protocol 2: Chemoselective Reduction to 4-amino-N-(4-chlorophenyl)benzamide

Causality: Standard catalytic hydrogenation (e.g., Pd/C with H₂ gas) poses a severe risk of hydrodehalogenation, which would cleave the essential p-chloro substituent. To ensure chemoselectivity, a Béchamp-style reduction using Iron powder and Ammonium Chloride is employed. This method exclusively reduces the nitro group to an amine while leaving the aryl chloride perfectly intact.

Step-by-Step Methodology:

- Preparation: Suspend **N-(4-chlorophenyl)-4-nitrobenzamide** (1.0 eq) in a 4:1 mixture of Ethanol and Water (0.1 M concentration).
- Reagent Addition: Add Iron powder (5.0 eq, fine mesh) and Ammonium Chloride (NH₄Cl, 2.0 eq) to the suspension. Rationale: NH₄Cl acts as a mild proton source that activates the iron surface without creating a highly acidic environment that could hydrolyze the amide bond.
- Reflux: Heat the mixture to 80 °C (reflux) and stir vigorously for 2–4 hours.
- Self-Validation (In-Process): The reaction mixture will turn dark brown/black as iron oxides form. TLC (DCM:MeOH 95:5) will show the complete disappearance of the yellow nitro compound and the appearance of a highly polar, ninhydrin-active spot (the primary amine).
- Filtration: While still hot, filter the mixture through a pad of Celite to remove iron sludge. Wash the Celite pad generously with hot ethanol and ethyl acetate to ensure full product recovery.
- Isolation: Concentrate the filtrate to remove ethanol. Extract the remaining aqueous layer with Ethyl Acetate (3x). Wash the combined organics with brine, dry over MgSO₄, and concentrate to yield 4-amino-N-(4-chlorophenyl)benzamide as an off-white solid [6].

Quantitative Data & Physicochemical Properties

The following table summarizes the critical parameters and expected outcomes for the intermediate and its reduced derivative, providing a benchmark for experimental validation.

Parameter / Property	N-(4-chlorophenyl)-4-nitrobenzamide	4-amino-N-(4-chlorophenyl)benzamide
CAS Number	2585-30-0	955-97-5
Molecular Weight	276.67 g/mol	246.69 g/mol
Chemical Formula	C ₁₃ H ₉ ClN ₂ O ₃	C ₁₃ H ₁₁ ClN ₂ O
Role in Synthesis	Primary Protected Intermediate	Nucleophilic Coupling Partner
Expected Yield	85% – 95%	75% – 85%
Appearance	Pale yellow crystalline solid	Off-white to pale brown solid

References

- National Institutes of Health (NIH). "N-(4-chlorophenyl)-4-nitrobenzamide | C₁₃H₉ClN₂O₃ | CID 237476". PubChem. [\[Link\]](#)
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